

A Technical Guide to Boc-Asp(OAll)-OH: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	Boc-Asp(OAll)-OH
CAS No.:	132286-77-2
Cat. No.:	B558370

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of peptide synthesis and drug development, the use of orthogonally protected amino acids is paramount for the construction of complex and modified peptides. N- α -tert-butyloxycarbonyl-L-aspartic acid β -allyl ester, commonly referred to as **Boc-Asp(OAll)-OH**, is a key building block that offers a distinct advantage in solid-phase peptide synthesis (SPPS). The allyl ester provides a stable side-chain protection that is orthogonal to both the acid-labile Boc- and base-labile Fmoc-protecting groups of the N-terminus. This unique feature allows for selective deprotection of the aspartic acid side chain, enabling on-resin modifications such as lactamization for the synthesis of cyclic peptides, or the attachment of various moieties for the creation of peptide-drug conjugates. This technical guide provides a comprehensive overview of the molecular properties, synthesis protocols, and applications of **Boc-Asp(OAll)-OH**.

Core Molecular Data

A summary of the key quantitative data for **Boc-Asp(OAll)-OH** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₉ NO ₆
Molecular Weight	273.28 g/mol
CAS Number	132286-77-2
Appearance	White to off-white powder
Purity	≥98%

Chemical Structure

The chemical structure of **Boc-Asp(OAll)-OH** consists of an L-aspartic acid core. The α-amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the β-carboxyl group of the side chain is protected as an allyl ester (OAll).

Caption: Chemical structure of **Boc-Asp(OAll)-OH**.

Experimental Protocols

The primary application of **Boc-Asp(OAll)-OH** is in solid-phase peptide synthesis. Below are detailed protocols for its incorporation into a peptide chain and the selective deprotection of the allyl group.

Protocol 1: Boc-SPPS Coupling of Boc-Asp(OAll)-OH

This protocol describes a standard coupling cycle for incorporating **Boc-Asp(OAll)-OH** into a peptide sequence on a solid support (e.g., Merrifield resin).

- **Resin Swelling:** Swell the resin in dichloromethane (DCM) for 30-60 minutes in a reaction vessel.
- **Boc Deprotection:** Remove the Boc protecting group from the N-terminus of the resin-bound peptide by treating with 50% trifluoroacetic acid (TFA) in DCM for 30 minutes.
- **Washing:** Wash the resin thoroughly with DCM (3x), isopropanol (IPA) (2x), and then DCM (3x) to remove residual TFA and byproducts.

- Neutralization: Neutralize the resulting trifluoroacetate salt by treating the resin with 5-10% N,N-diisopropylethylamine (DIEA) in DCM for 5-10 minutes.
- Washing: Wash the resin with DCM (3x) to remove excess base.
- Amino Acid Activation: In a separate vessel, dissolve **Boc-Asp(OAll)-OH** (2-4 equivalents relative to resin loading) and a coupling agent such as HBTU (0.95 equivalents to the amino acid) in N,N-dimethylformamide (DMF). Add DIEA (2 equivalents to the amino acid) to the solution and allow it to pre-activate for 1-2 minutes.
- Coupling: Add the pre-activated **Boc-Asp(OAll)-OH** solution to the neutralized peptide-resin. Agitate the mixture at room temperature for 1-2 hours.
- Monitoring: Monitor the coupling reaction using a qualitative ninhydrin (Kaiser) test. A negative result (yellow beads) indicates complete coupling.
- Washing: Wash the resin with DMF (3x) and DCM (3x) to remove excess reagents and byproducts. The resin is now ready for the next coupling cycle.

Protocol 2: Selective Deprotection of the Asp(OAll) Side Chain

This protocol outlines the on-resin removal of the allyl protecting group from the aspartic acid side chain, a key step for subsequent modifications.

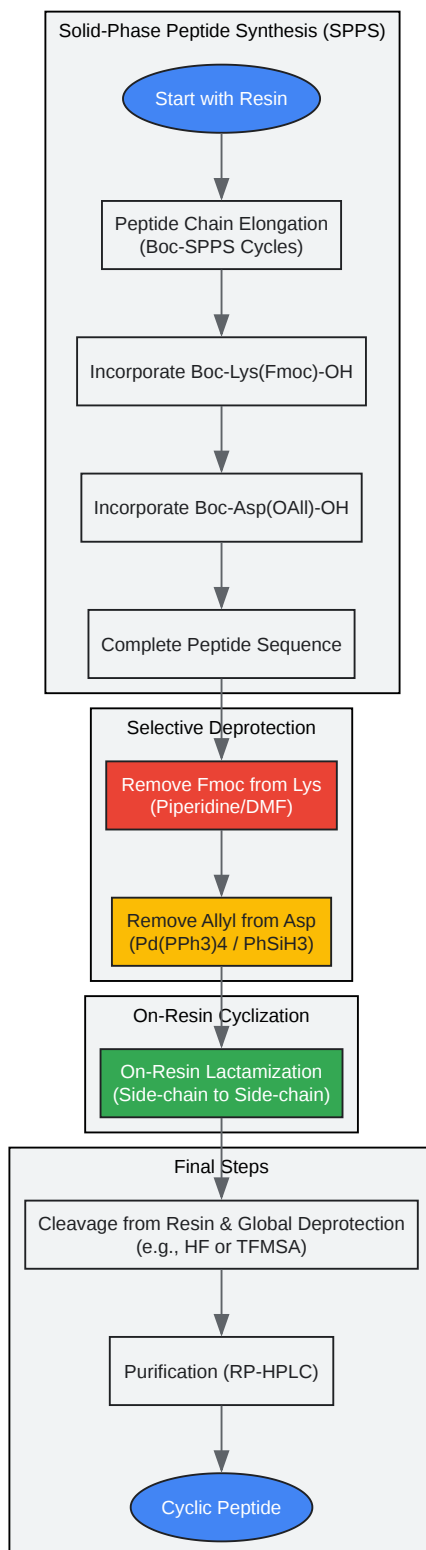
- Resin Preparation: After incorporation of **Boc-Asp(OAll)-OH** and subsequent amino acids, ensure the N-terminus of the peptide is protected (e.g., with a Boc group). Swell the peptide-resin in DCM.
- Catalyst Solution Preparation: Prepare a solution of a palladium(0) catalyst, such as tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄, 0.2-0.5 equivalents relative to the peptide), and a scavenger, such as phenylsilane (PhSiH₃, 10-20 equivalents), in an inert solvent like DCM or tetrahydrofuran (THF).
- Deprotection Reaction: Add the catalyst solution to the peptide-resin. Agitate the mixture under an inert atmosphere (e.g., nitrogen or argon) at room temperature for 1-2 hours.

- **Monitoring:** The progress of the deprotection can be monitored by HPLC-MS analysis of a small cleaved sample of the peptide.
- **Washing:** Once the reaction is complete, wash the resin extensively with the reaction solvent (DCM or THF), followed by DMF and DCM to remove the palladium catalyst and scavenger byproducts. The free carboxylic acid on the aspartate side chain is now available for further reactions.

Mandatory Visualization: Workflow for Cyclic Peptide Synthesis

The orthogonal nature of the allyl protecting group is particularly advantageous in the synthesis of cyclic peptides via on-resin lactamization. The following diagram illustrates this workflow.

Workflow for On-Resin Cyclic Peptide Synthesis using Boc-Asp(OAll)-OH



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Caption: A logical workflow for the synthesis of a head-to-side-chain cyclic peptide.

Applications in Drug Development

The ability to perform selective on-resin modifications makes **Boc-Asp(OAll)-OH** a valuable tool in the development of novel peptide-based therapeutics.

- **Cyclic Peptides:** Cyclization of peptides can enhance their metabolic stability, receptor binding affinity, and cell permeability. The use of **Boc-Asp(OAll)-OH** in conjunction with another orthogonally protected amino acid (e.g., Boc-Lys(Fmoc)-OH) allows for the efficient synthesis of side-chain to side-chain cyclized peptides.
- **Peptide-Drug Conjugates (PDCs):** The deprotected carboxyl group of the aspartate side chain can serve as a handle for the attachment of cytotoxic drugs, imaging agents, or other functional molecules. This enables the targeted delivery of these payloads to specific cells or tissues.
- **Modified Peptides:** The free carboxyl group can be used for the synthesis of branched peptides or for the introduction of non-natural modifications to tailor the pharmacokinetic and pharmacodynamic properties of a peptide.

Conclusion

Boc-Asp(OAll)-OH is a versatile and powerful building block for advanced peptide synthesis. Its key feature, the orthogonally protected allyl ester of the aspartic acid side chain, provides researchers and drug developers with the flexibility to create complex and modified peptides with high precision and purity. The protocols and workflows presented in this guide offer a foundation for the successful application of **Boc-Asp(OAll)-OH** in the synthesis of next-generation peptide therapeutics.

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